

An In-Depth Technical Guide to the Molecular Structure and Properties of Citrinin

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Compound of Interest

Compound Name: Citrinin

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Abstract

Citrinin is a mycotoxin produced by several species of fungi, including those from the genera *Penicillium*, *Aspergillus*, and *Monascus*. It is a common contaminant of stored grains, fruits, and other plant products, posing a potential health risk to humans and animals. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, biosynthesis, and toxicological effects of **citrinin**. Detailed experimental protocols for its extraction and analysis are provided, along with a visualization of its key signaling pathways. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and food safety.

Molecular Structure and Physicochemical Properties

Citrinin is a polyketide mycotoxin with a complex chemical structure. Its systematic IUPAC name is (3R,4S)-4,6-dihydro-8-hydroxy-3,4,5-trimethyl-6-oxo-3H-2-benzopyran-7-carboxylic acid[1].

Chemical Structure

The chemical formula of **citrinin** is $C_{13}H_{14}O_5$, and it has a molecular weight of 250.25 g/mol [1]. The molecule possesses a planar structure with conjugated bonds, which contributes to its

autofluorescence[1].

Physicochemical Properties

Citrinin presents as lemon-yellow, disordered crystals that melt with decomposition at approximately 175-178.5°C[1]. It is sparingly soluble in water but demonstrates solubility in various organic solvents and alkaline solutions[2].

Table 1: Physicochemical Properties of **Citrinin**

Property	Value	References
Molecular Formula	C ₁₃ H ₁₄ O ₅	[1]
Molecular Weight	250.25 g/mol	[1]
Melting Point	175-178.5 °C (decomposes)	[1]
UV Absorption Maxima (in Methanol)	223, 251, 330 nm	[3]
Fluorescence (HPLC-FLD)	Excitation: ~330-331 nm, Emission: ~500 nm	[4][5]

Table 2: Solubility of **Citrinin**

Solvent	Solubility	References
Water	Sparingly soluble	[2]
Ethanol	~2 mg/mL	[3]
Methanol	Soluble	[6]
Acetonitrile	Soluble	[2]
Chloroform	Soluble	[2]
Dimethyl sulfoxide (DMSO)	~20 mg/mL	[3]
Dimethylformamide (DMF)	~20 mg/mL	[3]
Aqueous alkaline solutions (NaOH, Na ₂ CO ₃)	Soluble	[2]

Spectroscopic Data

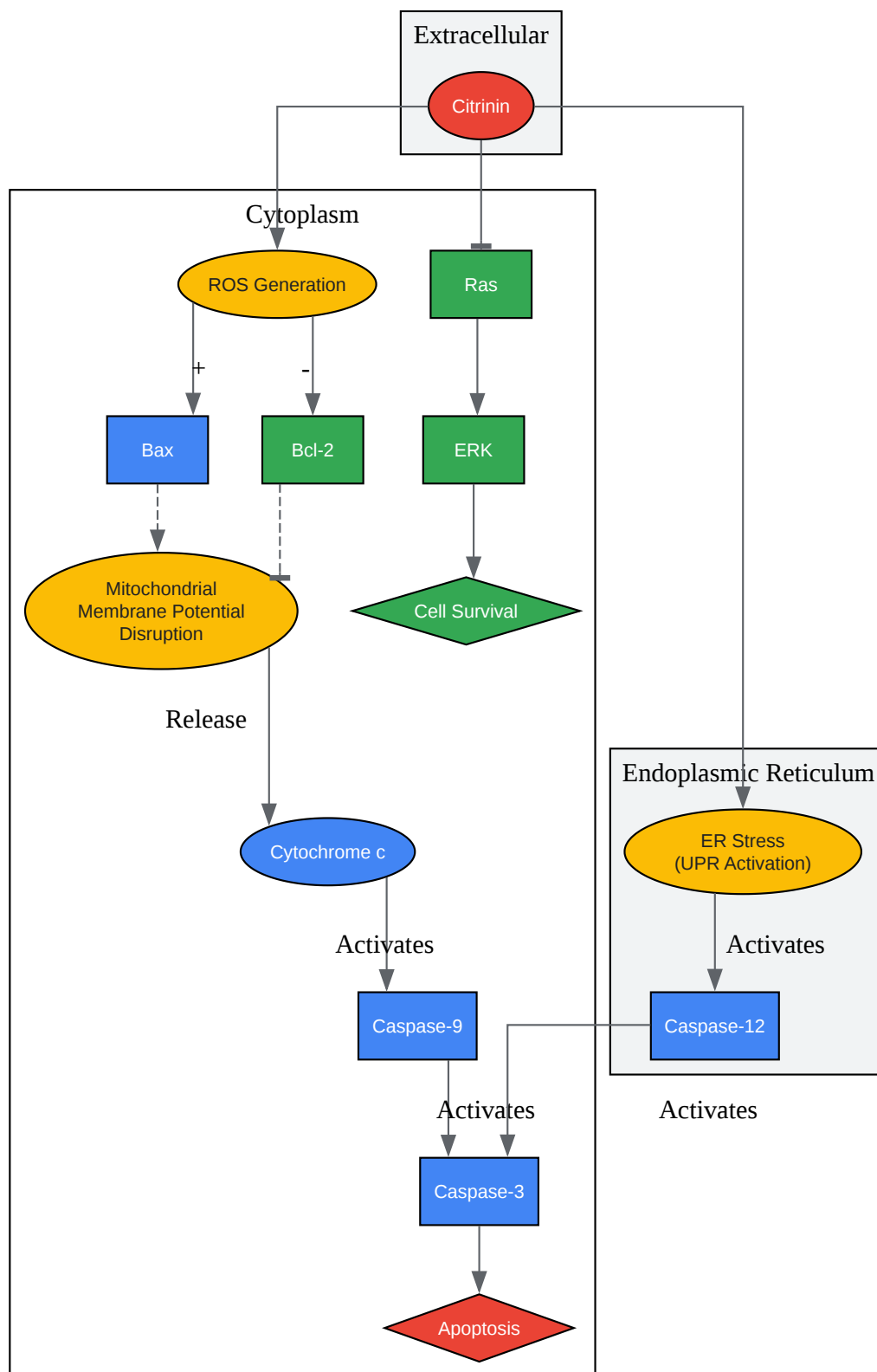
Detailed spectroscopic data for **citrinin** is crucial for its identification and characterization. While extensive peak assignments for ¹H and ¹³C NMR and a detailed FT-IR peak table are not readily available in the public domain, the following provides a summary of available information.

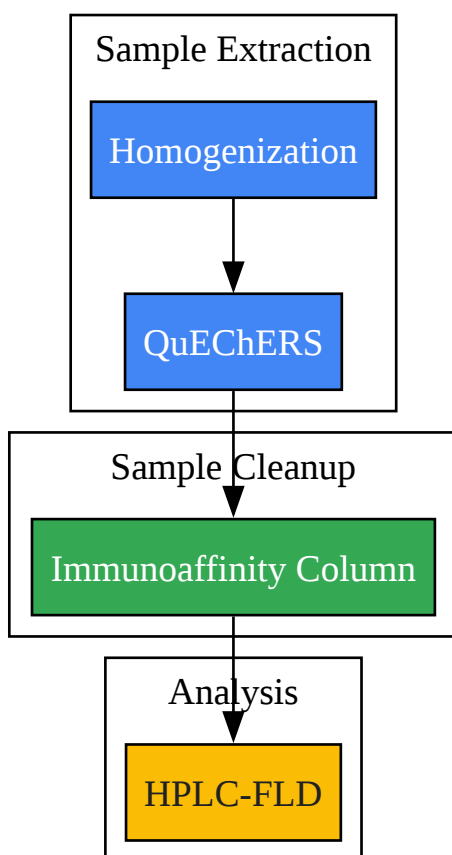
Table 3: Spectroscopic Data for **Citrinin**

Technique	Solvent/Method	Key Features/Peaks	References
UV-Visible Spectroscopy	Methanol	λ_{max} : 223, 251, 330 nm	[3]
Fluorescence Spectroscopy	HPLC Mobile Phase	Excitation: ~330-331 nm, Emission: ~500 nm	[4][5]
^{13}C NMR	CDCl_3	A publicly available spectrum indicates characteristic peaks for the polyketide structure, but detailed assignments are not provided.	
FT-IR	KBr disc	A publicly available spectrum shows characteristic absorptions for hydroxyl, carbonyl, and aromatic functionalities, but a detailed peak list is not provided.	

Biosynthesis of Citrinin

Citrinin is a secondary metabolite synthesized by fungi through the polyketide pathway. The biosynthesis involves a set of conserved genes, including *citS*, *mrl1*, *mrl2*, *mrl4*, *mrl6*, and *mrl7*. The process begins with the synthesis of a polyketide chain by a polyketide synthase, followed by a series of enzymatic modifications including cyclization, oxidation, and methylation to yield the final **citrinin** molecule. The exact biosynthetic pathway can vary slightly between different fungal species, such as *Monascus* and *Penicillium/Aspergillus*.





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References

- 1. Citrinin - Wikipedia [en.wikipedia.org]
- 2. Citrinin in Foods and Supplements: A Review of Occurrence and Analytical Methodologies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. researchgate.net [researchgate.net]

- 5. Determination of Citrinin in Agricultural Products by Immunoaffinity Column Clean-up Coupled with HPLC [spkx.net.cn]
- 6. bioaustralis.com [bioaustralis.com]
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